

# Personal protective equipment for handling (-)- Fucose-13C-2

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## Compound of Interest

Compound Name: (-)-Fucose-13C-2

Cat. No.: B12406514

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## Essential Safety and Handling Guide for (-)- Fucose-13C-2

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety, handling, and disposal information for **(-)-Fucose-13C-2**, a stable isotope-labeled sugar. The following procedures are designed to ensure the safe and effective use of this compound in a laboratory setting.

## Chemical and Physical Properties

**(-)-Fucose-13C-2** is a stable isotope-labeled version of L-(-)-Fucose. The incorporation of a carbon-13 isotope does not alter the chemical properties or hazards of the molecule. Based on the Safety Data Sheet (SDS) for the unlabeled analogue, L-(-)-Fucose, the compound is not classified as hazardous.<sup>[1][2]</sup>

Property	Value	Source
Chemical Formula	13C C5H12O5	[3]
Molecular Weight	165.15 g/mol	[3]
Appearance	White powder/solid	[4][5]
Odor	Odorless	[4][5]
Melting Point	150-153 °C	
Solubility	Soluble in water	[6]
Stability	Stable under normal conditions	[4]

## Personal Protective Equipment (PPE)

Standard laboratory personal protective equipment is recommended for handling **(-)-Fucose-13C-2** to minimize exposure and ensure personal safety.

PPE Category	Item	Rationale
Hand Protection	Nitrile gloves	To prevent skin contact.
Eye Protection	Safety glasses or goggles	To protect eyes from dust particles.
Body Protection	Laboratory coat	To protect skin and clothing from spills.

## Handling and Storage

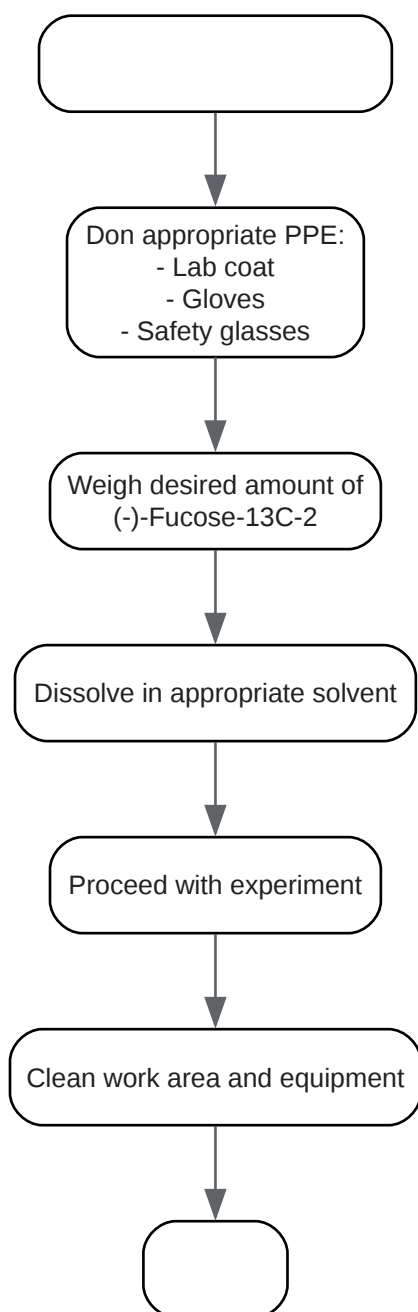
Proper handling and storage procedures are crucial for maintaining the integrity of **(-)-Fucose-13C-2** and ensuring a safe laboratory environment.

### Operational Plan:

- Receiving: Upon receipt, visually inspect the container for any damage.
- Storage: Store in a tightly sealed container in a cool, dry place.[4]

- Weighing and Handling:
  - Handle in a well-ventilated area.
  - To minimize the creation of dust, weighing and transferring of the powder should be done carefully.
  - Use a chemical fume hood or a powder handling enclosure if available, especially for larger quantities.
  - Avoid inhalation of dust.
  - After handling, wash hands thoroughly with soap and water.

## Experimental Workflow: Handling (-)-Fucose-13C-2



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Caption: Workflow for the safe handling of **(-)-Fucose-13C-2**.

## Disposal Plan

As **(-)-Fucose-13C-2** is a non-hazardous compound, disposal is straightforward. However, it is imperative to adhere to local and institutional regulations.

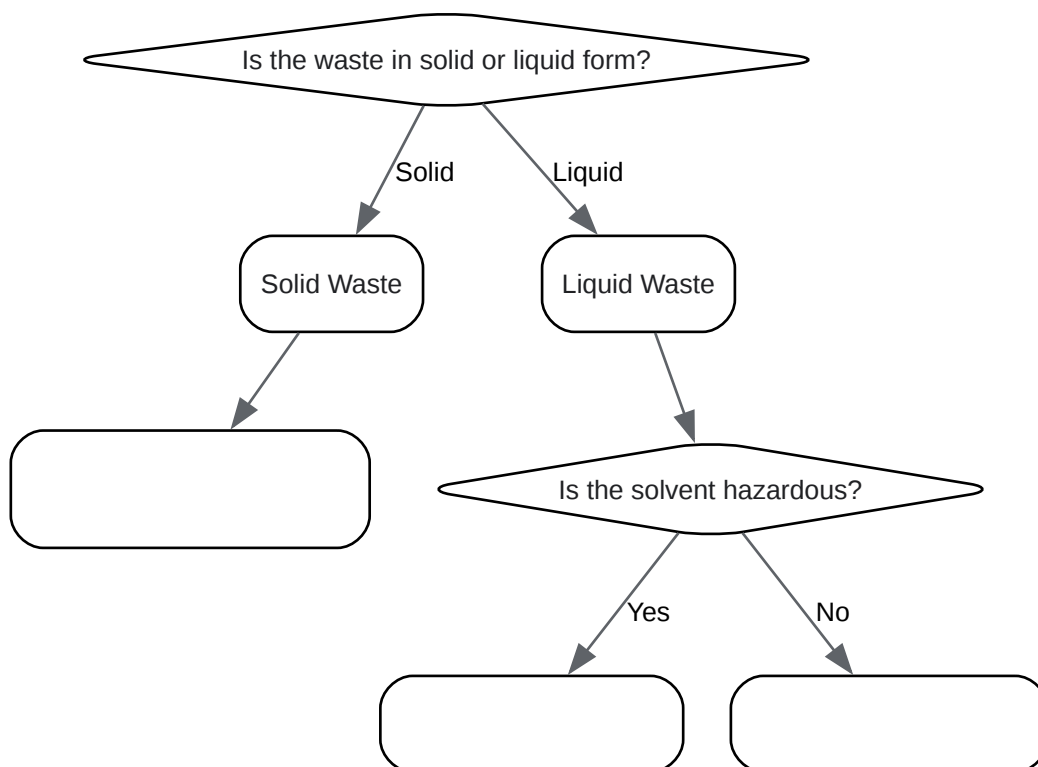
## Disposal of Unused Solid Material:

- Waste Characterization: Confirm that the waste is non-hazardous according to your institution's guidelines.
- Containerization: Collect in a clearly labeled, sealed container.
- Disposal: Dispose of as non-hazardous solid waste, which may include regular laboratory trash if permitted.[7]

## Disposal of Solutions:

- Aqueous Solutions: Non-hazardous, water-miscible solutions can typically be disposed of down the drain with copious amounts of water.[8]
- Solvent Solutions: If dissolved in a hazardous solvent, the entire solution must be treated and disposed of as hazardous chemical waste according to your institution's protocols.

## Disposal Decision Tree:



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Caption: Decision tree for the disposal of **(-)-Fucose-13C-2** waste.

By adhering to these guidelines, researchers can safely handle and dispose of **(-)-Fucose-13C-2**, ensuring a secure and compliant laboratory environment. Always consult your institution's specific safety protocols and Safety Data Sheets for any chemicals used in conjunction with this product.

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